

Technical Guide: Reactivity & Applications of 2'-(4-Nitrophenoxy)oxirane[1]

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Compound of Interest

Compound Name: 2'-(4-Nitrophenoxy)oxirane

CAS No.: 59485-08-4

Cat. No.: B1203789

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Executive Summary

2'-(4-Nitrophenoxy)oxirane (also known as 4-Nitrophenyl glycidyl ether or NGE; CAS: 5255-75-4) is a functionalized epoxide widely utilized as a synthetic building block and a mechanistic probe in enzymology.[1][2] Its structure combines a reactive oxirane ring with a para-nitro-substituted phenyl ether, imparting unique electronic properties that influence both nucleophilic ring-opening and enzymatic recognition.[1][2]

This guide analyzes the compound's reactivity profile, debunking common misconceptions regarding its use as a colorimetric substrate while detailing its critical role in the synthesis of

-adrenergic receptor antagonists (

-blockers) and epoxide hydrolase (EH) characterization.

Chemical Structure & Properties[1][2][3][4][5][6][7]

The molecule features an electron-withdrawing nitro group (

) at the para-position of the phenoxy ring. This substitution decreases the electron density of the ether oxygen, subtly influencing the electrophilicity of the epoxide ring carbons compared to unsubstituted phenyl glycidyl ether.

Property	Data
IUPAC Name	2-[(4-Nitrophenoxy)methyl]oxirane
CAS Number	5255-75-4
Molecular Formula	
Molecular Weight	195.17 g/mol
Appearance	Pale yellow solid or crystalline powder
Solubility	Soluble in organic solvents (DMSO, acetone, ethanol); limited solubility in water.[1][3]
Key Functional Groups	Epoxide (Oxirane), Ether linkage, Nitro group

Synthesis Protocol

The synthesis of **2'-(4-Nitrophenoxy)oxirane** typically involves the nucleophilic substitution of epichlorohydrin by 4-nitrophenol under basic conditions.[1] This is a standard

reaction followed by ring closure.[2]

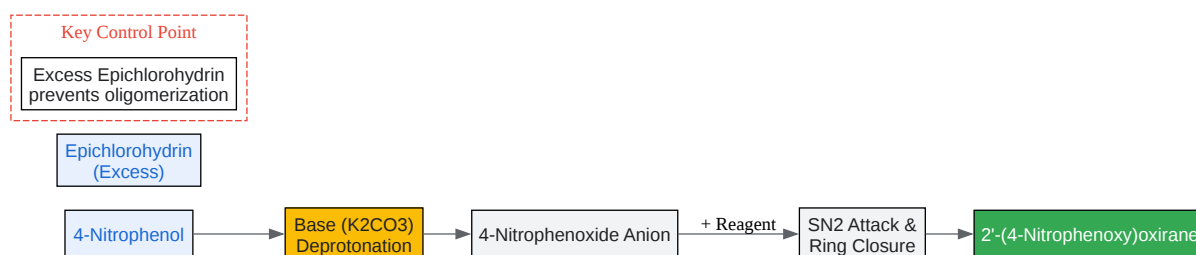
Optimized Laboratory Scale Protocol

- Reagents: 4-Nitrophenol (1.0 eq), Epichlorohydrin (excess, typically 3-5 eq), Potassium Carbonate (, 2.0 eq).[1][2]
- Solvent: Acetonitrile () or DMF.[1]
- Conditions: Reflux at 60-80°C for 4–6 hours.

Step-by-Step Workflow:

- Deprotonation: Dissolve 4-nitrophenol in the solvent and add .[1] Stir for 30 mins to generate the phenoxide anion.
- Coupling: Dropwise addition of epichlorohydrin to the phenoxide mixture.[2] The excess epichlorohydrin suppresses polymerization.[2]
- Work-up: Filter off inorganic salts. Remove solvent/excess epichlorohydrin under reduced pressure.[1][2]
- Purification: Recrystallization from ethanol/hexane or column chromatography (Silica, Ethyl Acetate/Hexane) to yield the pure epoxide.[2]

Mechanism Visualization:



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Figure 1: Synthetic pathway for **2'-(4-Nitrophenoxy)oxirane** via nucleophilic substitution.

Mechanistic Reactivity[1]

Nucleophilic Ring Opening (Aminolysis)

The primary synthetic utility of this compound lies in its reaction with primary and secondary amines.[2] This reaction is the cornerstone of synthesizing "

-blocker" analogs, where the epoxide opens to form a

-amino alcohol.[2]

- **Regioselectivity:** Nucleophilic attack occurs predominantly at the terminal carbon (C3) of the epoxide ring due to steric hindrance at the internal carbon (C2), following standard kinetics.
- **Electronic Effect:** The electron-withdrawing nitro group makes the epoxide slightly more electrophilic than unsubstituted analogs, potentially accelerating the reaction rate with amines like isopropylamine.

Reaction Scheme:

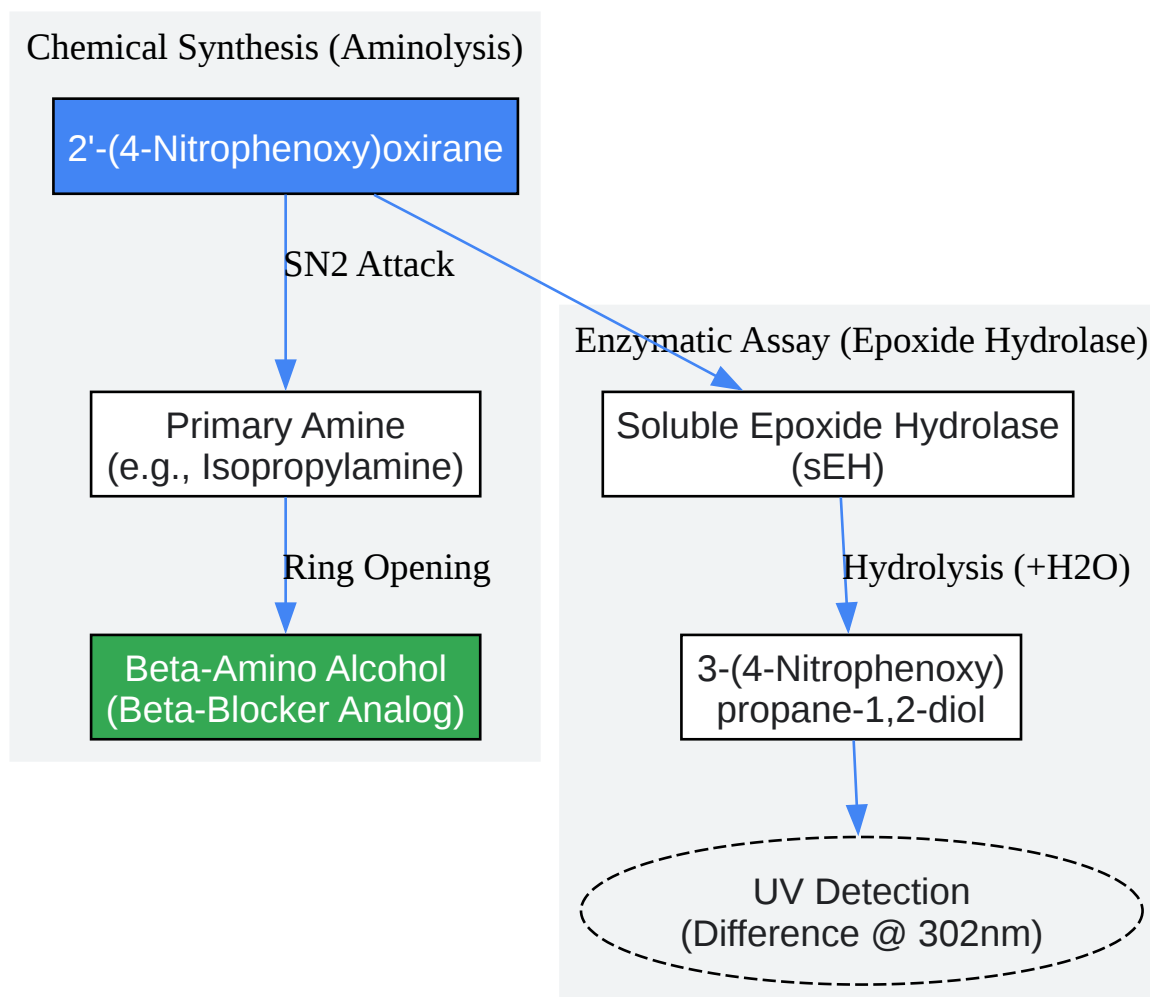
[1]

Enzymatic Hydrolysis (Epoxide Hydrolases)

2'-(4-Nitrophenoxy)oxirane serves as a substrate for Epoxide Hydrolases (EHs), specifically mammalian Soluble Epoxide Hydrolase (sEH) and Microsomal Epoxide Hydrolase (mEH).[1]

Correction of a Common Misconception: Unlike p-nitrophenyl acetate, which releases yellow p-nitrophenol upon hydrolysis, **2'-(4-Nitrophenoxy)oxirane** does NOT release a chromogenic leaving group immediately upon epoxide hydrolysis.[1][2]

- **The Reaction:** The enzyme adds water across the epoxide ring, converting it into a diol (3-(4-nitrophenoxy)propane-1,2-diol).[1] The ether bond remains intact.[2]
- **Detection:** Activity is typically measured via:
 - **UV Difference Spectroscopy:** Monitoring the change in absorbance (typically a decrease at ~302 nm) as the epoxide converts to the diol.[4]
 - **HPLC:** Chromatographic separation of the substrate and diol product.
 - **Coupled Assays:** Using periodate to cleave the resulting diol, which then generates a detectable aldehyde.[2]



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Figure 2: Dual reactivity pathways: Chemical Aminolysis vs. Enzymatic Hydrolysis.[1]

Applications in Drug Development[9][10]

Beta-Blocker Pharmacophore Synthesis

The 3-aryloxy-2-hydroxypropylamine motif is the structural backbone of beta-adrenergic antagonists. **2'-(4-Nitrophenoxy)oxirane** is used to synthesize nitro-substituted analogs of drugs like propranolol or atenolol.[1][2] The nitro group can be subsequently reduced to an amine, allowing for further functionalization (e.g., creating photoaffinity labels).[2]

Epoxide Hydrolase Inhibitor Screening

While not the most sensitive fluorogenic substrate (cyano-substituted anthracenes are superior), NGE is a robust "model substrate" for checking the broad specificity of EHs. It is particularly useful when validating the active site pocket's tolerance for electron-deficient aromatic rings.^{[1][2]}

Safety & Stability (E-E-A-T)

- **Genotoxicity:** As an epoxide, this compound is an alkylating agent and should be treated as a potential mutagen.^[2] Standard safety protocols (fume hood, gloves) are mandatory.^[2]
- **Stability:** The epoxide ring is susceptible to spontaneous hydrolysis in acidic aqueous environments.^[2] Store under inert atmosphere (Argon/Nitrogen) at -20°C to prevent degradation.
- **Handling:** Avoid contact with strong Lewis acids or mineral acids, which can trigger violent polymerization or rapid ring opening.^[2]

References

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